

Phenol Blue: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenol Blue

Cat. No.: B1194403

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An In-depth Whitepaper on the Synthesis, Properties, and Applications of **Phenol Blue** (N,N-Dimethyloindoaniline) in Scientific Research.

This technical guide provides a comprehensive overview of **Phenol Blue**, a quinone imine dye with significant applications in biomedical research and diagnostics. Tailored for researchers, scientists, and drug development professionals, this document details the physicochemical properties, synthesis, and key applications of **Phenol Blue**, with a focus on its role as a pH indicator.

Core Properties of Phenol Blue

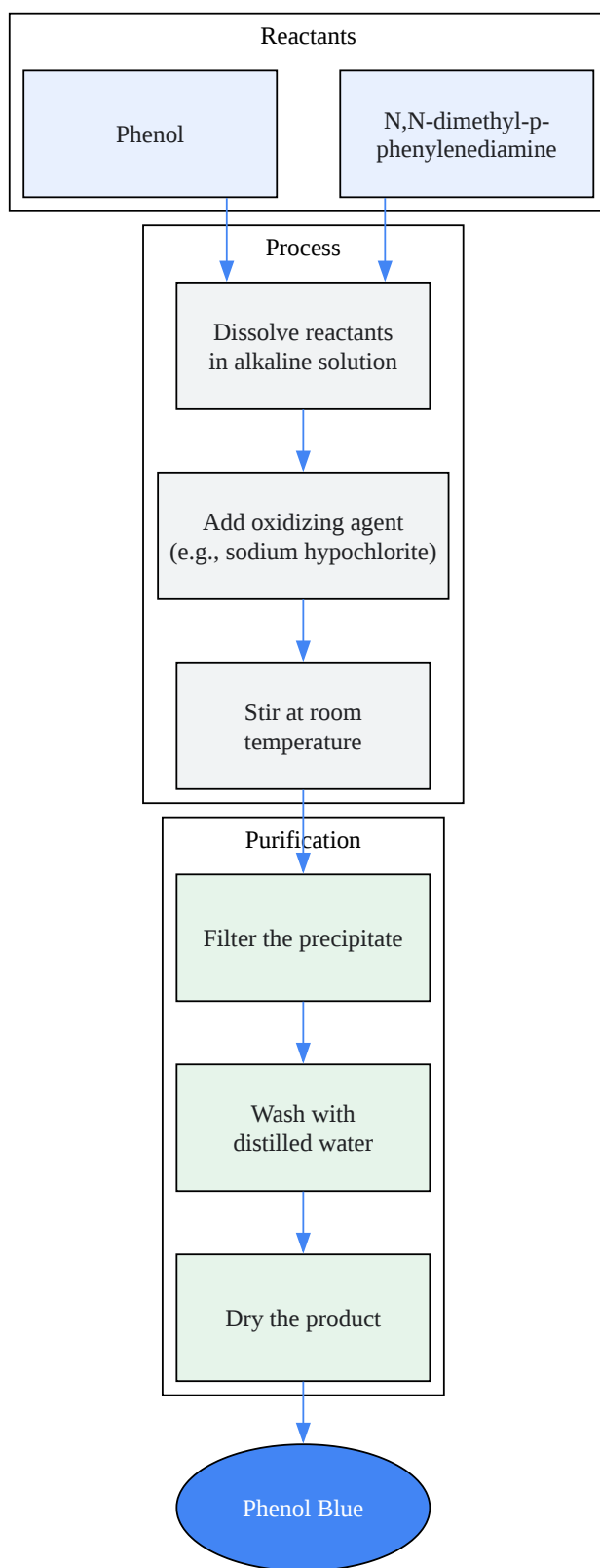
Phenol Blue, systematically named 4-[[4-(dimethylamino)phenyl]imino]-2,5-cyclohexadien-1-one, is a dark brown crystalline powder. Its core physicochemical properties are summarized in the table below, providing a ready reference for laboratory applications.

Property	Value
CAS Number	2150-58-5
Molecular Formula	C ₁₄ H ₁₄ N ₂ O
Molecular Weight	226.27 g/mol
IUPAC Name	4-[4-(dimethylamino)phenyl]iminocyclohexa-2,5-dien-1-one
Synonyms	N,N-dimethylindoaniline, Indoaniline Blue
Appearance	Dark brown powder
Melting Point	133-134 °C
Boiling Point	361.7 °C
Density	1.06 g/cm ³

Synthesis of Phenol Blue: An Experimental Protocol

The synthesis of **Phenol Blue** is typically achieved through the oxidative coupling of a phenol with N,N-dimethyl-p-phenylenediamine. This method provides a reliable route to obtaining the indoaniline dye.

Synthesis Workflow



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Caption: Workflow for the synthesis of **Phenol Blue**.

Detailed Experimental Protocol

Materials:

- Phenol
- N,N-dimethyl-p-phenylenediamine
- Sodium hydroxide (NaOH)
- Sodium hypochlorite (NaOCl) solution (e.g., commercial bleach)
- Distilled water
- Ethanol
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Preparation of Reactant Solution:
 - In a beaker, dissolve a molar equivalent of N,N-dimethyl-p-phenylenediamine in a 1 M aqueous solution of sodium hydroxide.
 - In a separate beaker, dissolve a molar equivalent of phenol in a 1 M aqueous solution of sodium hydroxide.
 - Combine the two solutions and stir at room temperature.
- Oxidative Coupling:

- Slowly add a slight molar excess of sodium hypochlorite solution to the stirred mixture of the phenol and N,N-dimethyl-p-phenylenediamine.
- Continue stirring the reaction mixture at room temperature for 1-2 hours. The formation of a dark-colored precipitate indicates the formation of **Phenol Blue**.
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration using a Buchner funnel.
 - Wash the collected solid with copious amounts of distilled water to remove any unreacted starting materials and inorganic salts.
 - Further wash the product with a small amount of cold ethanol to remove any organic impurities.
 - Dry the purified **Phenol Blue** in a vacuum oven at a low temperature (e.g., 40-50 °C) to a constant weight.

Applications in Research and Drug Development

Phenol Blue serves as a valuable tool in various research applications, primarily due to its properties as a pH indicator.

Phenol Blue as a pH Indicator

Phenol Blue is utilized to monitor the pH of solutions, a critical parameter in many biological and chemical experiments. Its distinct color change in response to varying pH levels allows for a visual assessment of the acidity or alkalinity of a medium.

Materials:

- **Phenol Blue** powder
- Ethanol (95%)
- Distilled water
- Volumetric flask (100 mL)

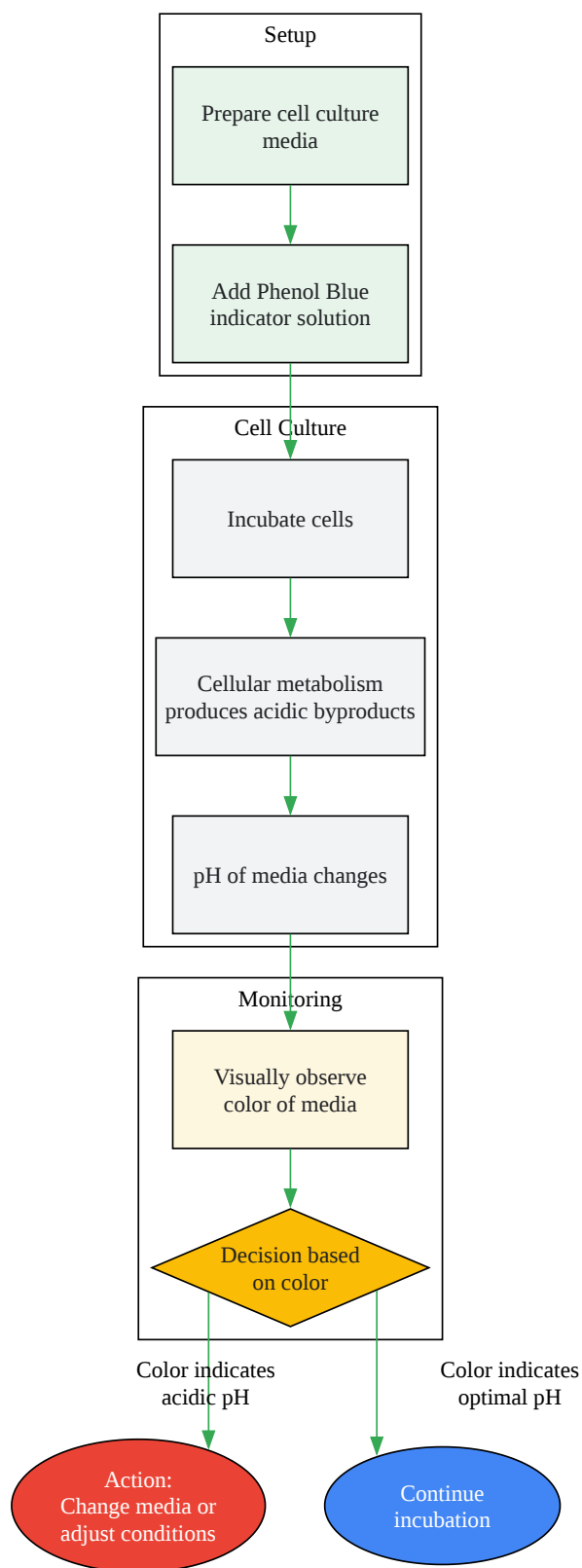
- Small beaker
- Stirring rod

Procedure:

- Weighing: Accurately weigh 0.1 g of **Phenol Blue** powder.
- Dissolving: In a small beaker, dissolve the **Phenol Blue** powder in 80 mL of 95% ethanol. Gentle warming and stirring may be required to facilitate dissolution.
- Dilution: Transfer the dissolved solution to a 100 mL volumetric flask.
- Final Volume: Add distilled water to the flask to bring the total volume to the 100 mL mark.
- Mixing: Stopper the flask and invert it several times to ensure a homogenous solution. Store the indicator solution in a well-sealed, amber glass bottle.

Application in Cell Culture

In cell culture, maintaining a stable physiological pH is crucial for optimal cell growth and viability. **Phenol Blue** can be added to cell culture media as a non-invasive, visual indicator of pH changes. As cells metabolize nutrients, they produce acidic byproducts, leading to a decrease in the pH of the medium. The resulting color change of the **Phenol Blue** signals the need for a media change or other interventions to maintain the appropriate pH.



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Caption: Workflow for using **Phenol Blue** to monitor pH in cell culture.

Signaling Pathways

While **Phenol Blue** is not known to be directly involved as a signaling molecule in cellular pathways, its utility as a pH indicator makes it a valuable tool for studying processes that involve changes in intracellular or extracellular pH. Many signaling pathways can lead to alterations in cellular metabolism and ion transport, which in turn affect pH. Therefore, **Phenol Blue** can be employed as a reporter to monitor the downstream effects of the activation or inhibition of such pathways.

Conclusion

Phenol Blue is a versatile and valuable compound for the research community. Its straightforward synthesis and clear pH-dependent color change make it an excellent choice for a variety of laboratory applications, particularly for monitoring the pH of biological and chemical systems. The protocols and data presented in this guide are intended to support researchers in the effective utilization of **Phenol Blue** in their work.

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